

Introduction: The Emergence of Pyrazolo-Oxazines in Medicinal Chemistry

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Compound of Interest

Compound Name: 6,7-dihydro-4H-pyrazolo[5,1-c]
[1,4]oxazine-2-carbaldehyde

CAS No.: 623565-59-3

Cat. No.: B1610247

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In the landscape of heterocyclic chemistry, the fusion of different pharmacologically active nuclei into a single molecular framework is a proven strategy for the discovery of novel therapeutic agents. Pyrazolo-oxazine compounds, a fascinating class of fused heterocyclic systems, represent such a confluence, integrating the well-established biological significance of both pyrazole and oxazine rings.

The pyrazole moiety, a five-membered aromatic ring with two adjacent nitrogen atoms, is a cornerstone in medicinal chemistry, with derivatives exhibiting a vast array of pharmacological properties including anticancer, antimicrobial, anti-inflammatory, and antidepressant effects.[1][2] Similarly, the oxazine ring, a six-membered heterocycle containing one nitrogen and one oxygen atom, is a key component in numerous bioactive compounds.[3][4]

The strategic fusion of these two scaffolds gives rise to the pyrazolo-oxazine system. Depending on the arrangement of the heteroatoms and the fusion points, at least fourteen distinct isomers of pyrazolo-oxazine can exist.[5] This structural diversity provides a rich playground for medicinal chemists to modulate physicochemical properties and biological activities. Pyrazolo-oxazine derivatives have demonstrated a wide spectrum of promising

biological applications, including anticancer, anti-inflammatory, antibacterial, and antifungal activities.^{[5][6][7]} For instance, certain pyrazolo[3,4-e]^{[3][8]}oxazines have been explored as analogs of antibiotics like Formycin.^[5]

This technical guide, designed for researchers, scientists, and drug development professionals, offers a comprehensive literature review of pyrazolo-oxazine compounds. It delves into the core synthetic methodologies, provides an in-depth analysis of their diverse biological activities and mechanisms of action, and synthesizes structure-activity relationship (SAR) studies to guide future drug design efforts.

Part 1: Synthetic Methodologies for the Pyrazolo-Oxazine Scaffold

The construction of the pyrazolo-oxazine fused ring system can be achieved through various synthetic strategies, often involving the sequential or concerted formation of the constituent pyrazole and oxazine rings. The choice of synthetic route is typically governed by the desired substitution pattern and the availability of starting materials.

Key Synthetic Strategies

- **Condensation and Cyclization from Precursors:** A common approach involves the reaction of a pre-formed pyrazole with reagents that enable the construction of the oxazine ring, or vice-versa. For example, pyrazole derivatives can be synthesized by reacting a 1,3-dicarbonyl compound with a hydrazine.^[9] This pyrazole can then undergo further reactions to build the oxazine ring.
- **One-Pot Synthesis from Acyclic Precursors:** More efficient modern methods focus on one-pot syntheses that minimize purification steps and improve overall yield. A notable example is the synthesis of 2-aryl-6,7-dihydro-4H-pyrazolo[5,1-c]^{[2][3]}oxazines from 2,2-dichlorovinylacetophenones and 2-hydroxyethylhydrazine.^[10] This method is attractive due to its simplicity, high yields (up to 95%), and the ready availability of the starting materials.^[10]
- **Transformation from Other Heterocyclic Systems:** Another advanced strategy involves using an existing heterocyclic compound as a precursor. For instance, oxazinethione derivatives

have been successfully used as precursors to synthesize pyrazole-fused systems, which demonstrated significant antimicrobial and anticancer activities.[\[11\]](#)

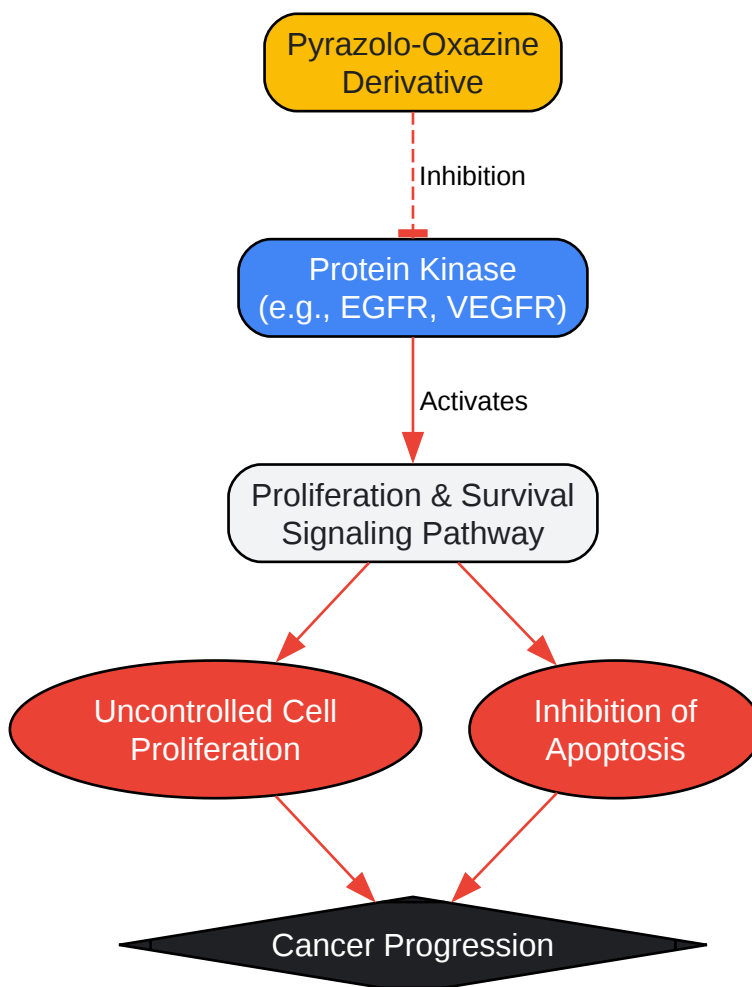
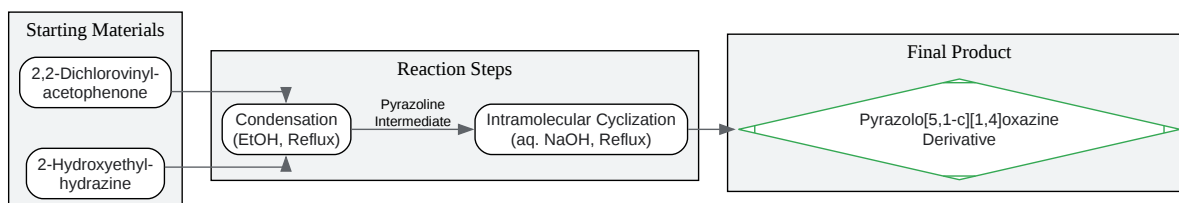
Experimental Protocol: One-Pot Synthesis of 2-aryl-6,7-dihydro-4H-pyrazolo[5,1-c][2][3]oxazines

This protocol is adapted from a reported effective method for the synthesis of pyrazolo[5,1-c][2][3]oxazine derivatives.[\[10\]](#) The causality behind this experimental design lies in the sequential condensation and intramolecular cyclization. The initial reaction between the hydroxyethylhydrazine and the dichlorovinylacetophenone forms a pyrazoline intermediate. The subsequent addition of a base facilitates an intramolecular nucleophilic substitution, where the hydroxyl group attacks the carbon bearing the dichloro-group, leading to ring closure and formation of the oxazine ring with the elimination of HCl.

Step-by-Step Methodology:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser, dissolve 2,2-dichlorovinylacetophenone (1.0 eq) in ethanol.
- **Initial Condensation:** Add 2-hydroxyethylhydrazine (1.2 eq) to the solution. The hydrazine acts as a dinucleophile, first forming a hydrazone and then cyclizing to create the pyrazoline ring.
- **Reflux:** Heat the reaction mixture to reflux for approximately 15-20 minutes to ensure the complete formation of the 3-aryl-5-dichloromethyl-1-(2-hydroxyethyl)-2-pyrazoline intermediate.
- **Base-Mediated Cyclization:** After cooling slightly, carefully add 3 M aqueous sodium hydroxide (NaOH). The base is crucial for deprotonating the hydroxyl group, activating it for the subsequent intramolecular cyclization to form the oxazine ring.
- **Final Reflux:** Heat the mixture to reflux for an additional 5 hours to drive the cyclization to completion.
- **Work-up and Purification:** After cooling to room temperature, the product often precipitates out of the solution. The solid can be collected by filtration, washed with cold ethanol and water, and dried. Further purification can be achieved by recrystallization from a suitable

solvent like ethanol to yield the pure 2-aryl-6,7-dihydro-4H-pyrazolo[5,1-c][2][3]oxazine product.



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Caption: Hypothesized anticancer mechanism via kinase inhibition.

Antimicrobial and Anti-inflammatory Activities

Pyrazolo-oxazine derivatives have also been identified as promising antimicrobial and anti-inflammatory agents. [3][5]

- **Antibacterial and Antifungal Activity:** The inherent antimicrobial properties of the parent pyrazole and oxazine rings are often retained or enhanced in the fused system. [1][11] Studies have demonstrated the efficacy of these compounds against both Gram-positive and Gram-negative bacteria, as well as various fungal strains. [11][12] One study highlighted a pyrazole linked phenylthiazole compound with promising activity against methicillin-resistant *Staphylococcus aureus* (MRSA) with a MIC of 4 µg/mL. [5]* **Anti-inflammatory Effects:** Several pyrazolo-oxazine derivatives have been reported to possess anti-inflammatory properties, potentially through the inhibition of cyclooxygenase (COX-1 and COX-2) enzymes, which are key mediators of inflammation. [5]

Central Nervous System (CNS) Activity

The scaffold has also been explored for its potential to modulate CNS targets. Oxazolo[3,4-a]pyrazine derivatives have been developed as potent antagonists of the Neuropeptide S (NPS) receptor. [13][14] Since the NPS system is involved in regulating anxiety, drug abuse, and locomotion, these antagonists represent valuable research tools and potential therapeutic leads for substance abuse disorders. [13][14]

Summary of Biological Activities

Compound Class/Isomer	Biological Activity	Target/Model System	Reported Potency (IC ₅₀ /MIC)	Reference
Pyrazolo-Oxazine Fused Systems	Anticancer, Anti-inflammatory	Various cancer cell lines, COX enzymes	Not specified	[5]
Oxazinethione-derived Pyrazoles	Anticancer, Antimicrobial	MCF-7, HeLa, Ovcara-3, E. coli, S. aureus	IC ₅₀ : 5.69-22.81 µg/mL	[11]
Pyrazolo[4,3-e]...triazine Sulfonamides	Anticancer	MCF-7, MDA-MB-231 breast cancer cells	IC ₅₀ ≈ 2.3 µM	[15]
Phenylpyrazolo[3,4-d]pyrimidines	Anticancer, Antimicrobial	MCF-7, HCT116, HepG2 cancer cells	Not specified	[16]
Oxazolo[3,4-a]pyrazine Derivatives	Neuropeptide S Receptor Antagonist	In vitro and in vivo models	Nanomolar activity	[13][14]

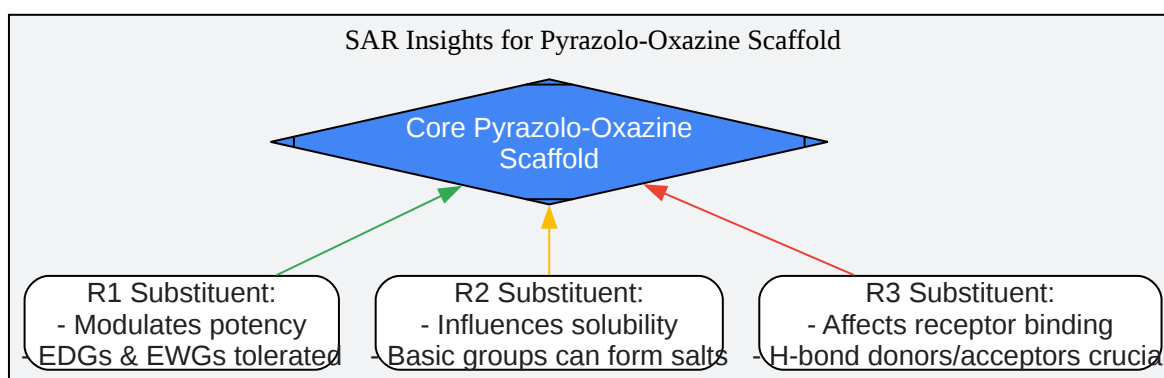
Part 3: Structure-Activity Relationship (SAR) Studies

Understanding the relationship between the chemical structure of pyrazolo-oxazine derivatives and their biological activity is critical for rational drug design. SAR studies help identify the key structural features required for potency and selectivity.

Key Structural Modifications

- **Substituents on the Aryl Ring:** In many series, the nature and position of substituents on an aryl ring attached to the pyrazole or oxazine moiety play a crucial role. For the synthesis of pyrazolo[5,1-c]o[2][3]xazines, the reaction proceeds efficiently with both electron-donating groups (EDGs) and electron-withdrawing groups (EWGs) on the phenyl ring, indicating that a wide variety of analogs can be synthesized for biological screening. [10]* Modifications for

Pharmacokinetics: In the development of oxazolo[3,4-a]pyrazine NPSR antagonists, modifications were made to increase the basicity of a piperazine nitrogen. [13] This strategic change was designed to allow for the formation of hydrochloride salts, thereby improving water solubility—a critical parameter for drug development. [13]* Pharmacophoric Elements: For binding to the benzodiazepine receptor, SAR studies on pyrazolo[1,5-c]b[3][8]enzoxazines suggested that the presence of at least one proton donor or proton acceptor group is essential for achieving sub-micromolar affinity. [5]



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Caption: Key modification points on the pyrazolo-oxazine scaffold.

Conclusion and Future Perspectives

The pyrazolo-oxazine scaffold represents a versatile and highly promising platform for the development of new therapeutic agents. The fusion of the pyrazole and oxazine rings creates a unique chemical space with a rich potential for diverse biological activities, spanning from anticancer and antimicrobial to CNS-modulating effects. Efficient synthetic methodologies, including one-pot procedures, have made a wide array of derivatives accessible for screening and optimization. [10] The future of pyrazolo-oxazine research is bright. Key areas for future exploration include:

- **Mechanism Deconvolution:** Elucidating the precise molecular targets and mechanisms of action for the most potent compounds, particularly in the context of cancer and infectious

diseases.

- Rational Design and SAR Expansion: Leveraging computational tools like molecular docking and a deeper understanding of SAR to design next-generation analogs with enhanced potency, selectivity, and improved pharmacokinetic profiles. [11]* Exploration of New Isomers: Systematically synthesizing and screening the various unexplored isomers of the pyrazolo-oxazine system to unlock new biological activities. [5]* Prodrug Strategies: For compounds with suboptimal solubility or pharmacokinetic properties, the application of a prodrug approach could be a successful strategy to enhance their therapeutic potential, as has been demonstrated for the related pyrazolo[3,4-d]pyrimidines. [17] In conclusion, the concerted efforts of synthetic chemists, pharmacologists, and computational scientists will continue to unlock the full therapeutic potential of pyrazolo-oxazine compounds, paving the way for the discovery of novel drugs to address unmet medical needs.

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